

Gadolinium-148: A Technical Guide to its Fundamental Nuclear Properties

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Compound of Interest

Compound Name: **Gadolinium-148**

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Introduction

Gadolinium-148 (^{148}Gd) is a synthetic radioisotope of the rare-earth element gadolinium. It is of significant interest in various fields of research, primarily due to its characteristic alpha decay, which makes it a valuable tool in nuclear physics and as a tracer in radiochemistry. This technical guide provides an in-depth overview of the core fundamental properties of ^{148}Gd , including its decay characteristics, production methods, and the experimental protocols used for their determination.

Core Nuclear Properties

The fundamental nuclear properties of **Gadolinium-148** are summarized in the tables below. These values represent the current scientific consensus based on experimental measurements.

Table 1: Key Nuclear Properties of Gadolinium-148

Property	Value	Reference(s)
Half-life ($t_{1/2}$)	71.1 ± 1.2 years	[1]
	86.9 ± 3.9 years	[2] [3] [4]
	74.6 ± 3.0 years	[5]
Decay Mode	Alpha (α) Decay	[1]
Daughter Nuclide	Samarium-144 (^{144}Sm)	[1] [6]
Alpha Decay Energy	3.27129 ± 0.00003 MeV	[1]

Table 2: Nuclear Parentage of Gadolinium-148

Parent Nuclide	Formation Process
Terbium-148 (^{148}Tb)	Electron Capture (EC)
Dysprosium-152 (^{152}Dy)	Alpha (α) Decay

Production of Gadolinium-148

Gadolinium-148 is artificially produced in particle accelerators. The most common production route involves the proton-induced spallation of heavy metal targets.[\[6\]](#)

Table 3: Production Parameters for Gadolinium-148

Production Method	Target Material	Projectile
Spallation	Tantalum (Ta) or Tungsten (W)	Protons

The production of ^{148}Gd can be achieved by irradiating tantalum or tungsten foils with high-energy protons.[\[7\]](#) Following irradiation, the ^{148}Gd must be chemically separated from the target material and other spallation products.

Experimental Protocols

The determination of the fundamental properties of **Gadolinium-148** relies on precise and accurate experimental measurements. The following sections detail the methodologies for key

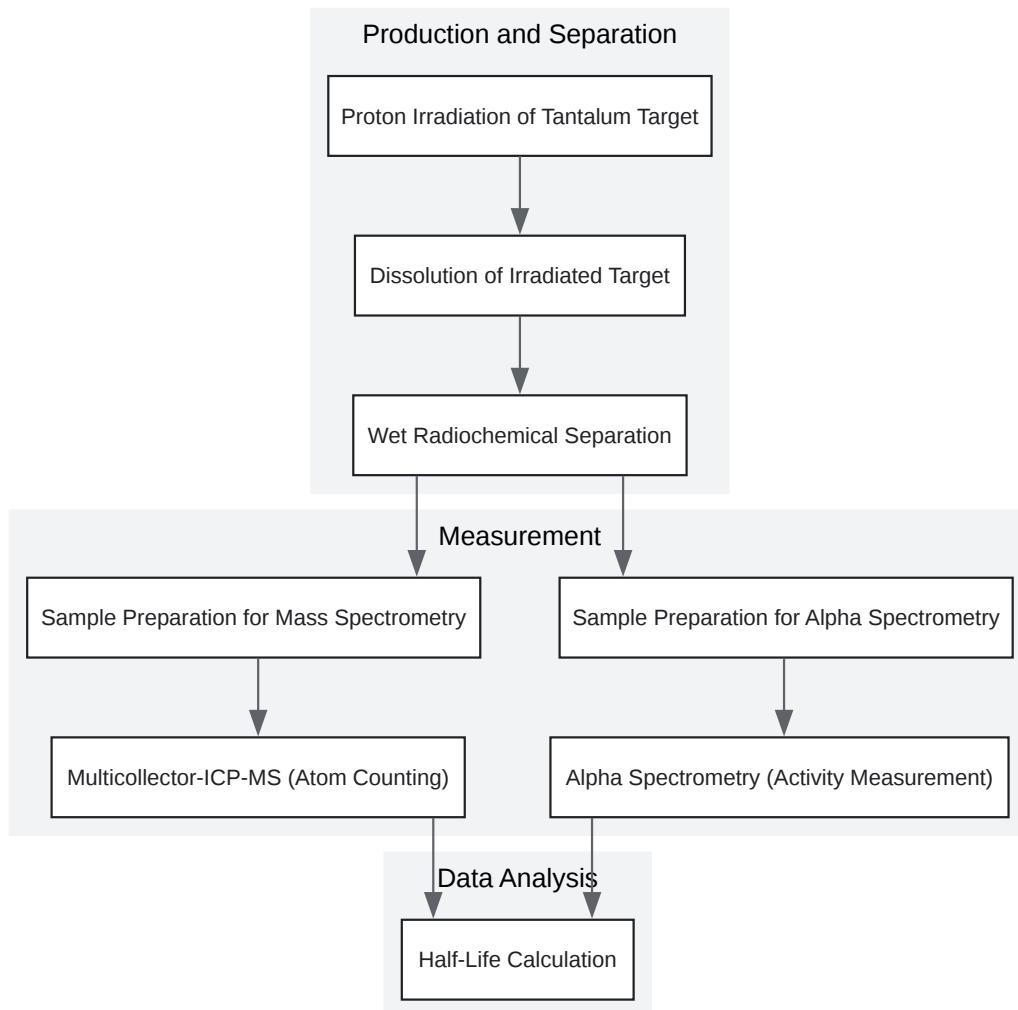
experiments.

Half-Life Determination: The "Direct Method"

The half-life of ^{148}Gd is determined using a "direct method," which involves the direct measurement of the number of ^{148}Gd atoms and their corresponding radioactivity.[2][8]

Experimental Workflow:

Experimental Workflow for Gd-148 Half-Life Determination

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Caption: Workflow for the determination of the half-life of **Gadolinium-148**.

Methodology:

- Production and Purification:
 - A pure tantalum target is irradiated with a high-energy proton beam in a particle accelerator. This induces spallation reactions, creating a variety of radionuclides, including ^{148}Gd .[\[2\]](#)
 - The irradiated tantalum target is dissolved, typically using a mixture of strong acids.[\[9\]](#)
 - Gadolinium is chemically separated from the tantalum matrix and other lanthanides. A multi-step process involving ion exchange and extraction chromatography is employed.[\[9\]](#) [\[10\]](#) This may involve the use of anion exchange resins and extraction chromatographic sorbents.[\[10\]](#)
- Atom Counting (Multicollector-Inductively Coupled Plasma Mass Spectrometry - MC-ICP-MS):
 - A precisely measured aliquot of the purified ^{148}Gd solution is prepared for analysis.
 - The sample is introduced into the MC-ICP-MS. The instrument utilizes an inductively coupled plasma source to ionize the gadolinium atoms.
 - The ions are then accelerated and separated based on their mass-to-charge ratio by a magnetic sector.
 - A multicollector system simultaneously detects the ion beams of the different gadolinium isotopes, allowing for a precise determination of the number of ^{148}Gd atoms in the sample.[\[2\]](#)[\[11\]](#)
- Activity Measurement (Alpha Spectrometry):
 - Another precisely measured aliquot of the purified ^{148}Gd solution is deposited onto a suitable planchet to create a thin, uniform source.[\[12\]](#)
 - The source is placed in a vacuum chamber of an alpha spectrometer.
 - The alpha particles emitted from the decay of ^{148}Gd are detected, and their energies are measured. This allows for the identification of ^{148}Gd and the determination of its activity

(disintegrations per unit time).[\[2\]](#)[\[12\]](#)

- Half-Life Calculation:

- The half-life ($t_{1/2}$) is calculated from the number of atoms (N) and the activity (A) using the fundamental decay equation: $A = \lambda N$, where λ is the decay constant. The half-life is related to the decay constant by $t_{1/2} = \ln(2)/\lambda$.

Decay Energy and Mode Determination

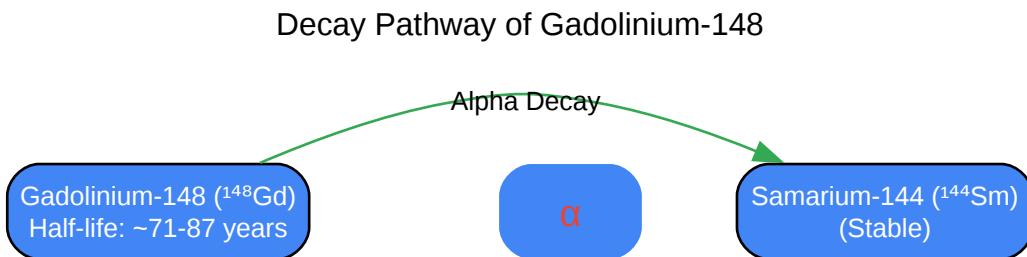
The primary decay mode and the energy of the emitted alpha particles are determined using alpha spectrometry.

Methodology:

- Source Preparation: A sample of purified ^{148}Gd is prepared as a thin source to minimize self-absorption of the alpha particles.[\[12\]](#)
- Alpha Spectrometry: The source is analyzed using a high-resolution alpha spectrometer. The detector is calibrated using standard sources with well-known alpha particle energies.
- Data Analysis: The resulting energy spectrum will show a distinct peak corresponding to the alpha decay of ^{148}Gd . The position of this peak determines the alpha decay energy. The absence of significant peaks from other decay modes (e.g., beta particles) confirms that alpha decay is the predominant decay mode.

Nuclear Decay Pathway

The decay of **Gadolinium-148** follows a simple and direct pathway to a stable nuclide.



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Caption: The alpha decay pathway of **Gadolinium-148** to stable Samarium-144.

Applications in Research and Development

Gadolinium-148's well-characterized alpha emission and relatively long half-life make it a useful tool in several research areas:

- Nuclear Physics Research: Used in experiments to study nuclear structure and decay properties.
- Radiochemistry Tracer: Its distinct alpha signature allows it to be used as a tracer for gadolinium in various chemical separation and environmental studies.
- Calibration Source: It can serve as an energy calibration standard for alpha spectrometers.

It is important to note that while other gadolinium isotopes (e.g., ¹⁵³Gd) have applications in medical imaging and therapy, ¹⁴⁸Gd is not typically used in drug development or for in vivo biological studies due to its alpha emission, which deposits a high amount of energy in a very short range, leading to high cytotoxicity. There are no known biological signaling pathways directly involving **Gadolinium-148**.

Conclusion

Gadolinium-148 is a synthetic alpha-emitting radionuclide with well-defined nuclear properties. Its production via proton spallation and subsequent purification require specialized facilities and

expertise. The accurate determination of its fundamental characteristics, such as half-life and decay energy, is crucial for its applications in nuclear science and is achieved through a combination of sophisticated techniques like multicollector-inductively coupled plasma mass spectrometry and alpha spectrometry. This guide provides a foundational understanding of these core properties and methodologies for the scientific research community.

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- To cite this document: BenchChem. [Gadolinium-148: A Technical Guide to its Fundamental Nuclear Properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1240889#gadolinium-148-fundamental-properties\]](https://www.benchchem.com/product/b1240889#gadolinium-148-fundamental-properties)

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